

An In-depth Technical Guide to 3-[(4-Methylbenzyl)oxy]benzoyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-[(4-Methylbenzyl)oxy]benzoyl
chloride

CAS No.: 1160250-74-7

Cat. No.: B1452024

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **3-[(4-methylbenzyl)oxy]benzoyl chloride**, a potentially valuable intermediate in organic synthesis. While specific literature on this compound is sparse, this document extrapolates from established chemical principles to detail its synthesis, purification, and potential applications. By grounding our discussion in the well-understood chemistry of benzoyl chlorides and benzyl ethers, we aim to provide researchers with a robust framework for utilizing this reagent in their synthetic endeavors. This guide includes a detailed, step-by-step protocol for its preparation from commercially available starting materials, an analysis of the reaction mechanism, and a discussion of its prospective utility in medicinal chemistry and materials science.

Introduction and Chemical Identity

3-[(4-Methylbenzyl)oxy]benzoyl chloride is an acyl chloride derivative of 3-hydroxybenzoic acid, featuring a 4-methylbenzyl ether protecting group. Its chemical structure combines the high reactivity of the benzoyl chloride functional group with the specific steric and electronic properties imparted by the substituted benzyl ether. This makes it a potentially versatile building block for the synthesis of a wide range of more complex molecules, including esters, amides, and ketones.

Table 1: Chemical Identity of **3-[(4-Methylbenzyl)oxy]benzoyl Chloride**

Property	Value	Source
IUPAC Name	3-[(4-Methylbenzyl)oxy]benzoyl chloride	-
CAS Number	1160250-74-7	[1]
Molecular Formula	C ₁₅ H ₁₃ ClO ₂	[1]
Molecular Weight	260.72 g/mol	[1]
Predicted Boiling Point	383.6 ± 22.0 °C	[1]
Predicted Density	1.202 ± 0.06 g/cm ³	[1]

Synthetic Strategy and Mechanistic Considerations

The synthesis of **3-[(4-methylbenzyl)oxy]benzoyl chloride** can be logically approached in a two-step sequence starting from 3-hydroxybenzoic acid. This strategy is predicated on two fundamental and well-established organic transformations: Williamson ether synthesis and the conversion of a carboxylic acid to an acyl chloride.

Step 1: Williamson Ether Synthesis of 3-[(4-Methylbenzyl)oxy]benzoic Acid

The initial step involves the protection of the phenolic hydroxyl group of 3-hydroxybenzoic acid as a 4-methylbenzyl ether. The Williamson ether synthesis is the method of choice for this transformation due to its high efficiency and broad applicability.

Mechanism: The reaction proceeds via an SN2 mechanism. The phenolic proton of 3-hydroxybenzoic acid, being more acidic than the carboxylic acid proton in the presence of a suitable base, is deprotonated to form a phenoxide ion. This nucleophilic phenoxide then attacks the electrophilic benzylic carbon of 4-methylbenzyl chloride, displacing the chloride leaving group to form the desired ether linkage.

Causality of Experimental Choices:

- Choice of Base: A moderately strong base such as potassium carbonate (K₂CO₃) is ideal. It is strong enough to deprotonate the phenol but not so strong as to cause unwanted side reactions with the carboxylic acid.
- Choice of Solvent: A polar aprotic solvent like acetone or N,N-dimethylformamide (DMF) is preferred as it effectively solvates the cation of the base, enhancing the nucleophilicity of the phenoxide. Acetone is often chosen for its ease of removal during workup.
- Reaction Temperature: The reaction is typically carried out at reflux to ensure a sufficient reaction rate.

Step 2: Conversion to 3-[(4-Methylbenzyl)oxy]benzoyl Chloride

The second step is the conversion of the synthesized 3-[(4-methylbenzyl)oxy]benzoic acid to the corresponding acyl chloride. Several reagents can accomplish this transformation, including thionyl chloride (SOCl₂), oxalyl chloride ((COCl)₂), and phosphorus pentachloride (PCl₅).^{[2][3][4]} Thionyl chloride is often the preferred reagent due to the gaseous nature of its byproducts (SO₂ and HCl), which simplifies purification.^{[2][3][5]}

Mechanism with Thionyl Chloride: The carboxylic acid acts as a nucleophile, attacking the sulfur atom of thionyl chloride. A chloride ion is subsequently eliminated and then attacks the carbonyl carbon, leading to the formation of the acyl chloride and the release of sulfur dioxide and hydrogen chloride gases.^{[3][5]}

Causality of Experimental Choices:

- Reagent: Thionyl chloride is highly effective for this conversion.^{[3][6]}

- Solvent: The reaction can be run neat or in an inert solvent such as dichloromethane (DCM) or toluene.^{[6][7]} The use of a solvent can help to control the reaction temperature.
- Temperature: The reaction is typically performed at reflux to drive it to completion.^[6]

Detailed Experimental Protocols

Synthesis of 3-[(4-Methylbenzyl)oxy]benzoic Acid

Materials:

- 3-Hydroxybenzoic acid
- 4-Methylbenzyl chloride
- Potassium carbonate (anhydrous)
- Acetone (anhydrous)
- Hydrochloric acid (1 M)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-hydroxybenzoic acid (1.0 eq), potassium carbonate (2.5 eq), and anhydrous acetone.
- Stir the mixture at room temperature for 15 minutes.
- Add 4-methylbenzyl chloride (1.1 eq) to the reaction mixture.
- Heat the mixture to reflux and maintain for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- After completion, cool the reaction mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in ethyl acetate and wash with 1 M HCl, followed by water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 3-[(4-methylbenzyl)oxy]benzoic acid.

Synthesis of 3-[(4-Methylbenzyl)oxy]benzoyl Chloride

Materials:

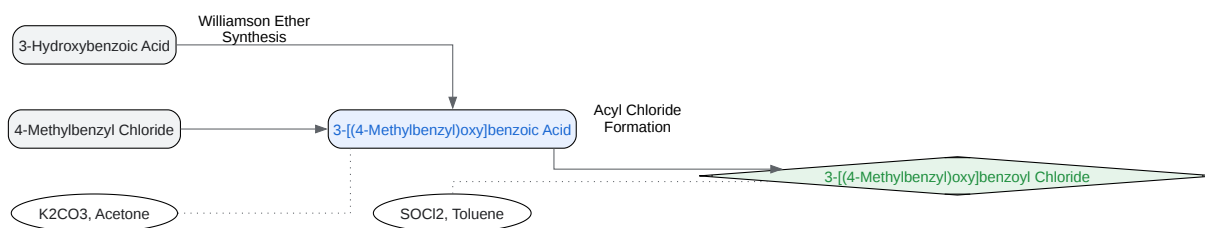
- 3-[(4-Methylbenzyl)oxy]benzoic acid
- Thionyl chloride (SOCl₂)
- Toluene (anhydrous)

Procedure:

- In a fume hood, to a round-bottom flask equipped with a magnetic stirrer and a reflux condenser connected to a gas trap (to neutralize HCl and SO₂), add 3-[(4-methylbenzyl)oxy]benzoic acid (1.0 eq) and anhydrous toluene.
- Slowly add thionyl chloride (2.0-3.0 eq) to the stirred suspension at room temperature.
- Heat the reaction mixture to reflux and maintain for 2-4 hours. The solid should dissolve as the reaction progresses.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride and toluene under reduced pressure (rotary evaporation). To ensure complete removal of thionyl chloride, anhydrous toluene can be added and co-evaporated.^[7]

- The resulting crude **3-[(4-methylbenzyl)oxy]benzoyl chloride** is often of sufficient purity for subsequent reactions. If necessary, it can be purified by vacuum distillation.

Visualization of Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **3-[(4-Methylbenzyl)oxy]benzoyl chloride**.

Potential Applications in Research and Development

Benzoyl chlorides are important intermediates in a variety of industries, including pharmaceuticals, agrochemicals, and dyes.^{[8][9][10][11]} The title compound, with its specific substitution pattern, could be of particular interest in the following areas:

- Drug Discovery:** The 3-[(4-methylbenzyl)oxy]benzoyl moiety can be incorporated into larger molecules to probe structure-activity relationships (SAR). The benzyl ether provides a degree of lipophilicity and conformational flexibility, while the acyl chloride allows for the facile formation of amide or ester linkages with other pharmacophores.
- Materials Science:** Acyl chlorides are used in the synthesis of polymers and specialty materials.^[9] The introduction of the 3-[(4-methylbenzyl)oxy]benzoyl group could be used to modify the properties of polymers, such as their thermal stability or solubility.

- Organic Synthesis: As a versatile building block, it can be used in a variety of carbon-carbon and carbon-heteroatom bond-forming reactions, including Friedel-Crafts acylations, to construct complex molecular architectures.

Conclusion

This technical guide provides a scientifically grounded and practical framework for the synthesis and utilization of **3-[(4-methylbenzyl)oxy]benzoyl chloride**. By leveraging well-established synthetic methodologies and providing a detailed mechanistic rationale, we have outlined a reliable pathway for the preparation of this compound. The potential applications in drug discovery and materials science highlight its value as a versatile chemical intermediate. Researchers and scientists are encouraged to use this guide as a starting point for their investigations into the chemistry and applications of this and related compounds.

References

- Chemguide. (n.d.). Converting Carboxylic Acids into Acyl Chlorides (Acid Chlorides). Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2011, December 3). Thionyl Chloride (SOCl₂) And Conversion of Carboxylic Acids to Acid Halides. Retrieved from [\[Link\]](#)
- The Organic Chemistry Tutor. (2024, April 1). Carboxylic Acids to Acyl Chlorides Using Thionyl Chloride (SOCl₂) [Video]. YouTube. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Acid to Acid Chloride - Common Conditions. Retrieved from [\[Link\]](#)
- Sathee Jee. (n.d.). Chemistry Acid Chloride. Retrieved from [\[Link\]](#)
- P&S Chemicals. (n.d.). Product information, **3-[(4-methylbenzyl)oxy]benzoyl chloride**. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Benzoyl chloride. Retrieved from [\[Link\]](#)
- Organic Syntheses. (n.d.). Benzoyl chloride, 4-pentyl-. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). BENZOYL CHLORIDE (BENZOİL KLORÜR). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 3-\[\(4-methylbenzyl\)oxy\]benzoyl chloride CAS#: 1160250-74-7 \[chemicalbook.com\]](#)
- [2. chemguide.co.uk \[chemguide.co.uk\]](#)
- [3. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [4. SATHEE: Chemistry Acid Chloride \[satheejee.iitk.ac.in\]](#)
- [5. youtube.com \[youtube.com\]](#)
- [6. Acid to Acid Chloride - Common Conditions \[commonorganicchemistry.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. What is Benzoyl Chloride Used For? Applications, Benefits & Industry Insights - Gunjal Industries \[gunjalindustries.com\]](#)
- [9. vynova-group.com \[vynova-group.com\]](#)
- [10. echemi.com \[echemi.com\]](#)
- [11. atamankimya.com \[atamankimya.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-[(4-Methylbenzyl)oxy]benzoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1452024/docs#an-in-depth-technical-guide-to-3-4-methylbenzyl-oxy-benzoyl-chloride\]](https://www.benchchem.com/product/b1452024/docs#an-in-depth-technical-guide-to-3-4-methylbenzyl-oxy-benzoyl-chloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)